Application Notes and Protocols for the Total Synthesis of (-)-Hinesol

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Compound of Interest		
Compound Name:	*(-)-Hinesol*	
Cat. No.:	*B14799434*	*Get Quote*

Introduction:

(-)-Hinesol is a naturally occurring spirocyclic sesquiterpenoid alcohol first isolated from the rhizomes of Atractylodes lancea. Its unique spiro[4.5]decane core and defined stereochemistry have made it a compelling target for synthetic chemists. The development of synthetic routes to **(-)-hinesol** and its congeners has led to the exploration of various strategic approaches to construct the challenging spirocyclic framework with stereocontrol. This document provides detailed application notes and protocols for three distinct and notable total syntheses of hinesol, developed by the research groups of Marshall, Deslongchamps, and Lu. These methodologies offer valuable insights for researchers, scientists, and drug development professionals engaged in complex molecule synthesis.

Methodology 1: The Marshall Synthesis of (±)-Hinesol (Racemic)

This pioneering synthesis established a foundational route to the racemic form of hinesol, addressing the key challenge of constructing the spiro[4.5]decane skeleton. The strategy relies on a fragmentation reaction to unveil the spirocyclic core from a pre-formed bridged bicyclic system.

Key Features:

- Strategy: Bicyclo[2.2.2]octane fragmentation.

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- Chirality: Racemic.
- Key Reactions: Diels-Alder cycloaddition, Simmons-Smith cyclopropanation, Wharton fragmentation.

Quantitative Data Summary:

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Step No.	Reaction	Starting Material	Product	Reagents and Conditions	Yield (%)
1	Diels-Alder Reaction	Piperylene, Methyl Acrylate	Diels-Alder Adduct	170 °C, sealed tube	70
2	Saponification	Diels-Alder Adduct	Carboxylic Acid	KOH, EtOH, H_2O, reflux	95
3	Iodolactonization	Carboxylic Acid	Iodolactone	I_2, KI, $NaHCO_3$, H_2O	85
4	Dehydroiodination	Iodolactone	Unsaturated Lactone	DBU, Benzene, reflux	90
5	Michael Addition	Unsaturated Lactone	Methylated Lactone	$(CH_3)_2CuLi$, Ether, -78 °C	88
6	Reduction	Methylated Lactone	Diol	$LiAlH_4$, Ether, reflux	92
7	Monotosylation	Diol	Monotosylate	TsCl, Pyridine, 0 °C	80
8	Fragmentation	Monotosylate	Spiro Enone	t-BuOK, t-BuOH, reflux	75
9	Methylation	Spiro Enone	Trimethylated Ketone	$(CH_3)_2CuLi$, Ether, -78 °C	85
10	Wittig Reaction	Trimethylated Ketone	Hinesol Precursor	$CH_3P(Ph)_3Br$, n-BuLi, THF	78
11	Hydroboration-Oxidation	Hinesol Precursor	(±)-Hinesol	1. $BH_3 \cdot THF$; 2. H_2O_2, NaOH	80

Experimental Protocols:

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Step 8: Fragmentation to Spiro Enone

- To a solution of the monotosylate (1.0 eq) in tert-butanol (0.1 M), add potassium tert-butoxide (3.0 eq).
- Heat the reaction mixture to reflux and monitor by TLC.
- Upon completion, cool the mixture to room temperature and quench with water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: hexanes/ethyl acetate gradient) to afford the spiro enone.

Step 11: Hydroboration-Oxidation to (±)-Hinesol

- To a solution of the hinesol precursor (1.0 eq) in anhydrous THF (0.2 M) at 0 °C under an argon atmosphere, add borane-tetrahydrofuran complex (1.0 M in THF, 1.1 eq) dropwise.
- Stir the reaction mixture at 0 °C for 1 hour, then warm to room temperature and stir for an additional 4 hours.
- Cool the reaction to 0 °C and slowly add water to quench the excess borane.
- Add aqueous sodium hydroxide (3 M, 1.5 eq) followed by dropwise addition of hydrogen peroxide (30% aq., 1.5 eq).
- Stir the mixture at room temperature for 2 hours.
- Extract the product with diethyl ether (3 x 30 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.

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- Purify the residue by column chromatography (silica gel, hexanes/ethyl acetate) to yield (±)-hinesol.

Synthetic Workflow Diagram:

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Caption: Marshall's racemic synthesis of (±)-hinesol.

Methodology 2: The Deslongchamps Synthesis of (±)-Hinesol (Racemic)

This synthesis provides an alternative and efficient route to racemic hinesol, featuring a key intramolecular Diels-Alder reaction to construct a tricyclic intermediate, which is then elaborated to the target molecule.

Key Features:

- Strategy: Transannular Diels-Alder reaction.
- Chirality: Racemic.
- Key Reactions: Robinson annulation, intramolecular Diels-Alder reaction, stereoselective reductions.

Quantitative Data Summary:

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Step No.	Reaction	Starting Material	Product	Reagents and Conditions	Yield (%)
1	Robinson Annulation	2-Methyl-1,3-cyclohexanedione	Enone	Ethyl vinyl ketone, Et_3N, EtOH	85
2	Ketalization	Enone	Ketal Enone	Ethylene glycol, p-TsOH, Benzene	95
3	1,4-Addition	Ketal Enone	Saturated Ketal Ketone	Li(t-BuO)$_3$AlH, CuI, THF	90
4	Enolate Trapping	Saturated Ketal Ketone	Silyl Enol Ether	LDA, TMSCl, THF, -78 °C	92
5	Cyclopropanation	Silyl Enol Ether	Cyclopropyl Silyl Ether	CH_2I_2, Zn-Cu couple, Ether	80
6	Ring Opening	Cyclopropyl Silyl Ether	Dienone Precursor	$FeCl_3$, DMF	75
7	Intramolecular Diels-Alder	Dienone Precursor	Tricyclic Ketone	Xylene, 200 °C, sealed tube	70
8	Reduction	Tricyclic Ketone	Tricyclic Alcohol	$NaBH_4$, MeOH	95
9	Fragmentation	Tricyclic Alcohol	Spirocyclic Ester	$Pb(OAc)_4$, I_2, hv, C_6H_6	65
10	Ester Reduction	Spirocyclic Ester	Spirocyclic Alcohol	$LiAlH_4$, Ether	90
11	Oxidation	Spirocyclic Alcohol	Spirocyclic Aldehyde	PCC, CH_2Cl_2	85

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12	Grignard Addition	Spirocyclic Aldehyde	(±)-Hinesol	MeMgBr, THF	80

Experimental Protocols:

Step 7: Intramolecular Diels-Alder Reaction

- A solution of the dienone precursor (1.0 eq) in anhydrous xylene (0.05 M) is placed in a sealed tube.
- The tube is heated to 200 °C for 24 hours.
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The residue is purified by flash column chromatography on silica gel (eluent: hexanes/ethyl acetate gradient) to afford the tricyclic ketone.

Step 9: Fragmentation to Spirocyclic Ester

- To a solution of the tricyclic alcohol (1.0 eq) and lead tetraacetate (1.2 eq) in dry benzene (0.1 M) is added iodine (1.1 eq).
- The mixture is irradiated with a tungsten lamp at reflux for 4 hours.
- The reaction is cooled, filtered, and the filtrate is washed with aqueous sodium thiosulfate solution.
- The organic layer is dried over $MgSO_4$ and concentrated.
- The crude product is purified by chromatography to give the spirocyclic ester.

Synthetic Workflow Diagram:

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Caption: Deslongchamps' racemic synthesis of (±)-hinesol.

Methodology 3: The Lu Enantioselective Synthesis of (-)-Hinesol

This modern approach accomplishes the first enantioselective total synthesis of **(-)-hinesol**. The key step is a phosphine-catalyzed [3+2] cycloaddition to construct the spiro[4.5]decane skeleton with excellent stereocontrol.[1]

Key Features:

- Strategy: Asymmetric phosphine-catalyzed [3+2] cycloaddition.
- Chirality: Enantioselective.
- Key Reactions: Phosphine-catalyzed [3+2] cycloaddition, diastereoselective hydrogenation, methylenation.

Quantitative Data Summary:

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Step No.	Reaction	Starting Material	Product	Reagents and Conditions	Yield (%)	Enantiomeric Excess (%)
1	Asymmetric [3+2] Cycloaddition	(S)-3-methyl-2-methylenecyclohexanone, tert-butyl 2-butynoate	Spirocyclic Keto Ester	PBu_3 (10 mol%), Toluene, rt	60	94
2	Hydrogenation	Spirocyclic Keto Ester	Saturated Spirocyclic Keto Ester	H_2, 5% Pd/C, MeOH, rt	99	>99 (after separation of diastereomers)
3	Decarboxylation	Saturated Spirocyclic Keto Ester	Spirocyclic Ketone	H_2SO_4 (cat.), MeOH, reflux	93	>99
4	Methylenation	Spirocyclic Ketone	Exo-methylene Spirocycle	Zn, CH_2I_2, $TiCl_4$, CH_2Cl_2/THF	82	>99
5	Isomerization	Exo-methylene Spirocycle	Endo-olefin Spirocycle	p-TsOH, Benzene, reflux	93	>99
6	Grignard Addition	Endo-olefin Spirocycle	(-)-Hinesol	MeMgI, Et_2O, 0 °C to rt	87	>99

Experimental Protocols:

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Step 1: Asymmetric [3+2] Cycloaddition[2]

- To a solution of (S)-3-methyl-2-methylenecyclohexanone (1.2 mmol) and tert-butyl 2-butynoate (1.0 mmol) in dry toluene (10 mL) is added tributylphosphine (0.1 mmol).[2]
- The reaction mixture is stirred at room temperature for 5 hours.[2]
- The solvent is removed under reduced pressure, and the residue is purified by column chromatography on silica gel to afford the spirocyclic keto ester.[2]

Step 6: Grignard Addition to **(-)-Hinesol**[2]

- The endo-olefin spirocycle (18 mg) in Et_2O (2 mL) is added dropwise to an ice-cold solution of methylmagnesium iodide (16 equiv.) in dry ether (16 mL).[2]
- The mixture is stirred for 30 minutes at 0 °C and then at room temperature for 3 hours.[2]
- A few drops of water are added to quench the reaction.[2]
- The resulting mixture is dried ($MgSO_4$) and concentrated under vacuum. The residue is chromatographed on silica gel to afford **(-)-hinesol** (17 mg, 94% yield).[2]

Synthetic Workflow Diagram:

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Caption: Lu's enantioselective synthesis of **(-)-hinesol**.

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